

Safeguarding Your Research: A Comprehensive Guide to Handling Diethyl Methylmalonate

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Compound of Interest

Compound Name: Diethyl methylmalonate

Cat. No.: B048530

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For Immediate Implementation by Laboratory Personnel

This document provides crucial safety and logistical information for the handling of **Diethyl methylmalonate** (CAS No. 609-08-5), a combustible liquid utilized in various chemical syntheses.[1][2] Adherence to these protocols is essential for ensuring the safety of all laboratory personnel and the integrity of your research.

Operational Plan: From Receipt to Use

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other sources of ignition.[1][3][4]
- Keep containers tightly closed.[1][3][4]
- Incompatible materials to be stored separately include acids, bases, strong oxidizing agents, and reducing agents.[1][4][5]

2. Engineering Controls:

- Handle **Diethyl methylmalonate** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[1]

3. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[3][6][7][8]
- Skin Protection:
 - Wear appropriate protective gloves (e.g., Nitrile rubber, Neoprene) and clothing to prevent skin exposure.[3][4]
 - Ensure gloves are inspected prior to use and changed if contaminated.
- Respiratory Protection:
 - Under normal conditions with adequate ventilation, respiratory protection is not typically required.[1][9]
 - If ventilation is inadequate or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3] A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended as a backup to engineering controls.[6]

4. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or spray mist.[3]
- Take precautionary measures against static discharge.[1]
- Wash hands thoroughly after handling.[6]

5. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][3]

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[1][3]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Get medical attention.[3]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and get medical attention.[1][3][6]

Disposal Plan: Managing Diethyl Methylmalonate Waste

1. Spill Management:

- Remove all sources of ignition.[1]
- For small spills, absorb with an inert material (e.g., sand, silica gel, universal binder).[1][3]
- Collect the absorbed material into a suitable, closed container for disposal.[1][3]
- Do not let the chemical enter the environment or drains.[1][3][6]

2. Waste Disposal:

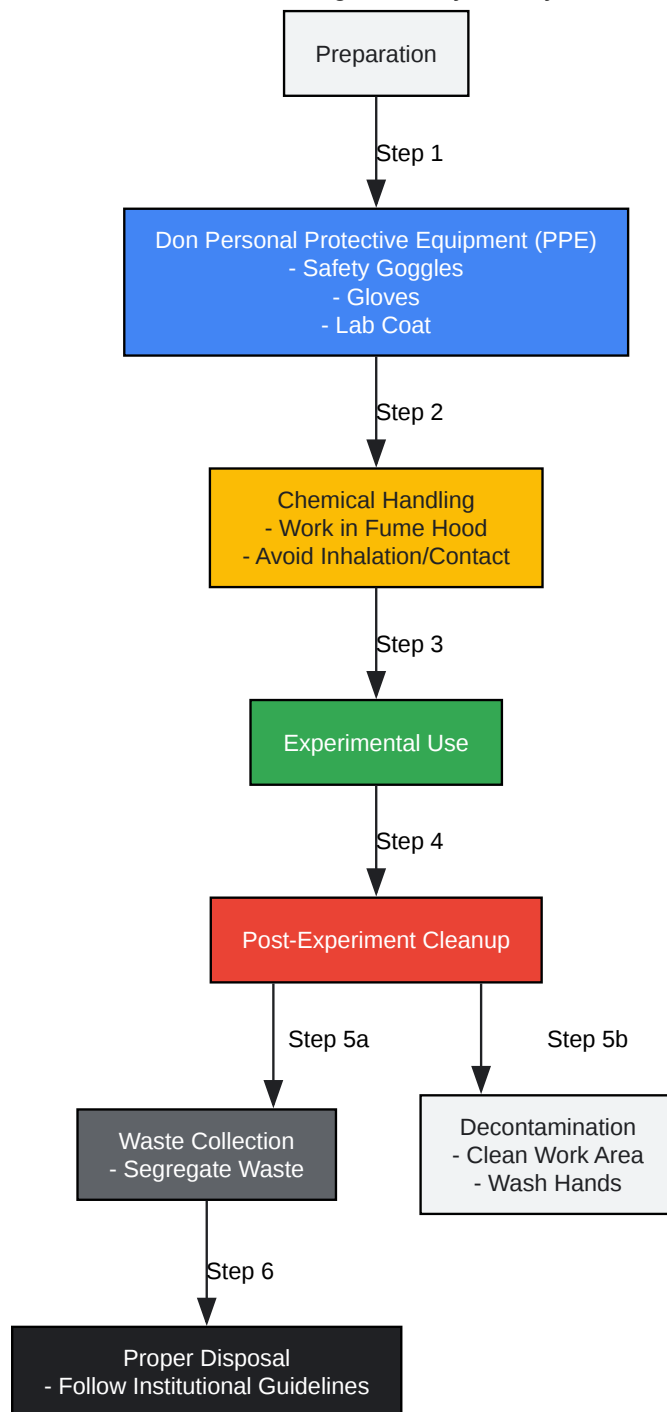
- Dispose of contents and container to an approved waste disposal plant.[1][3]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[3]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C8H14O4	[5] [10]
Molecular Weight	174.19 g/mol	[10]
Appearance	Clear, colorless liquid	[2] [5] [10] [11]
Boiling Point	198 - 199 °C / 388.4 - 390.2 °F	[4] [5] [12]
Flash Point	76 - 82 °C / 168.8 - 179.6 °F (closed cup)	[4] [12] [13]
Density	1.022 g/mL at 20 °C	[12]
Solubility in Water	Slightly soluble	[5] [11]

Experimental Workflow for Safe Handling

Workflow for Safe Handling of Diethyl Methylmalonate



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Caption: Logical workflow for handling **Diethyl methylmalonate**.

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